

Benchmarking 4-Amino-N-ethyl-N-phenylbenzamide: A Comparative Analysis Framework

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Compound of Interest

Compound Name: 4-Amino-N-ethyl-N-phenylbenzamide
CAS No.: 65270-05-5
Cat. No.: B1269036

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To our valued researchers, scientists, and drug development professionals,

In the spirit of advancing scientific discovery, this guide is intended to provide a comprehensive framework for benchmarking the performance of **4-Amino-N-ethyl-N-phenylbenzamide**. However, a thorough investigation into the scientific and patent literature has revealed a significant gap in the documented applications of this specific compound (CAS 65270-05-5). Without a defined utility—be it as a pharmacological agent, a synthetic intermediate, or a material science component—a direct and meaningful performance comparison against established standards is not feasible.

This document, therefore, pivots from a direct comparative guide to a foundational framework. It outlines the critical thought processes and experimental methodologies that should be employed once a potential application for **4-Amino-N-ethyl-N-phenylbenzamide** is identified. We will draw upon the known applications of structurally similar benzamide derivatives to illustrate how one might design a robust benchmarking study.

The Imperative of Application: The Starting Point of All Benchmarking

The fundamental principle of comparative analysis in chemistry and pharmacology is that "performance" is context-dependent. A compound's efficacy is measured against a specific functional goal. For instance, the qualities of a successful anticonvulsant are vastly different from those of an effective UV filter.

Our extensive search of scientific databases and patent repositories for "**4-Amino-N-ethyl-N-phenylbenzamide**" did not yield specific applications. The compound is primarily listed in chemical supplier catalogs, suggesting its use as a research chemical or a building block in synthesis. This lack of a defined function prevents the selection of appropriate standard compounds for comparison.

To proceed with a meaningful benchmark, the primary objective must be to identify the biological activity or functional property of **4-Amino-N-ethyl-N-phenylbenzamide**.

Learning from Analogs: A Pathway to Uncovering Potential Applications

While information on the target compound is scarce, the broader class of N-phenylbenzamides and related structures offers valuable clues for potential avenues of investigation.

Anticonvulsant Activity: A Prominent Theme in Benzamide Derivatives

A significant body of research exists on the anticonvulsant properties of N-phenylbenzamide derivatives. For example, 4-amino-N-(2,6-dimethylphenyl)benzamide has been investigated for its utility in treating epilepsy. Should initial screenings suggest that **4-Amino-N-ethyl-N-phenylbenzamide** possesses neurological activity, a benchmarking study against established anticonvulsants would be warranted.

Potential Standard Compounds for Comparison (Anticonvulsant Application):

- Phenytoin

- Carbamazepine
- Valproic Acid
- Lamotrigine

Key Performance Metrics to Evaluate:

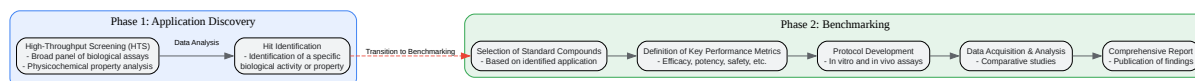
- Efficacy: Maximal Electroshock (MES) test, pentylenetetrazole (PTZ) seizure model.
- Potency: ED₅₀ (median effective dose) in animal models.
- Therapeutic Index: Ratio of the toxic dose to the therapeutic dose (TD₅₀/ED₅₀).
- Mechanism of Action: Ion channel modulation (e.g., sodium, calcium channels), GABAergic activity.
- Pharmacokinetics: Absorption, distribution, metabolism, and excretion (ADME) profile.
- Toxicity: Acute and chronic toxicity studies, neurotoxicity assessments.

Other Potential Applications Based on Analog Structures:

- Antiviral Activity: Certain N-phenylbenzamide derivatives have been explored as inhibitors of viruses like Enterovirus 71.
- UV Filtering Properties: The benzamide scaffold is present in some compounds used for UV protection in sunscreens and materials.
- Herbicidal Activity: Modified benzoylisoxazole derivatives have been patented for their use as herbicides.

A Proposed Experimental Workflow for Application Discovery and Benchmarking

The following workflow outlines a logical progression from identifying a potential application to conducting a comprehensive benchmarking study.



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Caption: A generalized workflow for identifying the application of a novel compound and subsequently performing a rigorous benchmark against established standards.

Hypothetical Experimental Protocols

To provide a practical illustration, below are detailed, step-by-step methodologies for key experiments that would be relevant if **4-Amino-N-ethyl-N-phenylbenzamide** were to be investigated as an anticonvulsant.

In Vitro Assay: Whole-Cell Patch-Clamp Electrophysiology for Sodium Channel Modulation

Objective: To determine if **4-Amino-N-ethyl-N-phenylbenzamide** modulates the activity of voltage-gated sodium channels, a common mechanism for anticonvulsant drugs.

Methodology:

- **Cell Culture:** Utilize a cell line stably expressing a specific subtype of human voltage-gated sodium channels (e.g., Nav1.1, Nav1.2, or Nav1.6) in a controlled environment (37°C, 5% CO₂).
- **Compound Preparation:** Prepare a stock solution of **4-Amino-N-ethyl-N-phenylbenzamide** in a suitable solvent (e.g., DMSO) and create a dilution series to achieve the desired final concentrations in the extracellular recording solution.
- **Electrophysiological Recording:**

- Perform whole-cell patch-clamp recordings from individual cells using an amplifier and data acquisition system.
- Use an intracellular solution containing appropriate ions and buffering agents.
- Apply a voltage protocol to elicit sodium currents. This typically involves holding the cell at a negative potential (e.g., -100 mV) and then depolarizing to a potential that activates the sodium channels (e.g., -10 mV).
- Data Acquisition:
 - Record baseline sodium currents in the absence of the compound.
 - Perfuse the cells with the different concentrations of **4-Amino-N-ethyl-N-phenylbenzamide** and record the corresponding sodium currents.
 - Include a known sodium channel blocker (e.g., Tetrodotoxin or a standard anticonvulsant like Carbamazepine) as a positive control.
- Data Analysis:
 - Measure the peak amplitude of the sodium currents at each concentration of the test compound.
 - Calculate the percentage of inhibition of the sodium current compared to the baseline.
 - Plot the concentration-response curve and determine the IC₅₀ (half-maximal inhibitory concentration) value.

In Vivo Model: Maximal Electroshock (MES) Test in Rodents

Objective: To assess the in vivo efficacy of **4-Amino-N-ethyl-N-phenylbenzamide** in preventing seizures in an established animal model.

Methodology:

- Animal Acclimation: Acclimate male mice (e.g., C57BL/6 strain) to the laboratory environment for at least one week before the experiment.
- Compound Administration:
 - Prepare a formulation of **4-Amino-N-ethyl-N-phenylbenzamide** suitable for intraperitoneal (i.p.) or oral (p.o.) administration.
 - Administer different doses of the compound to separate groups of mice. Include a vehicle control group and a positive control group (e.g., administered with Phenytoin).
- MES Induction:
 - At the time of predicted peak effect of the compound (determined from pharmacokinetic studies if available, or at a standard time point like 30 or 60 minutes post-administration), induce a seizure by delivering a brief electrical stimulus (e.g., 50 mA, 60 Hz for 0.2 seconds) through corneal or auricular electrodes.
- Observation and Scoring:
 - Observe the mice for the presence or absence of a tonic hindlimb extension, which is the endpoint of the MES-induced seizure.
 - Protection is defined as the absence of this tonic extension.
- Data Analysis:
 - Calculate the percentage of animals protected at each dose.
 - Determine the ED₅₀ (the dose that protects 50% of the animals) using probit analysis.

Data Presentation: A Framework for Comparative Tables

Once experimental data is generated, it should be summarized in a clear and concise tabular format for easy comparison.

Table 1: Hypothetical In Vitro Efficacy Comparison

Compound	Target	Assay Type	IC ₅₀ (μM)
4-Amino-N-ethyl-N-phenylbenzamide	Nav1.2	Patch-Clamp	To be determined
Standard Compound A (e.g., Carbamazepine)	Nav1.2	Patch-Clamp	Known Value
Standard Compound B (e.g., Lamotrigine)	Nav1.2	Patch-Clamp	Known Value

Table 2: Hypothetical In Vivo Anticonvulsant Activity

Compound	Animal Model	Route of Admin.	ED ₅₀ (mg/kg)	Therapeutic Index
4-Amino-N-ethyl-N-phenylbenzamide	Mouse MES	i.p.	To be determined	To be determined
Standard Compound A (e.g., Phenytoin)	Mouse MES	i.p.	Known Value	Known Value
Standard Compound B (e.g., Valproic Acid)	Mouse MES	i.p.	Known Value	Known Value

Conclusion and Future Directions

While a direct benchmarking of **4-Amino-N-ethyl-N-phenylbenzamide** is premature due to the current lack of a defined application, this guide provides a comprehensive roadmap for its future evaluation. The scientific community is encouraged to undertake broad screening initiatives to uncover the functional properties of this and other under-characterized molecules.

Upon the discovery of a validated biological activity, the experimental frameworks and comparative methodologies outlined herein will serve as a robust foundation for a thorough and scientifically rigorous benchmarking process.

References

As this is a framework and no direct claims are made about the properties of **4-Amino-N-ethyl-N-phenylbenzamide**, a formal reference list is not applicable at this stage. Should this document be developed into a full comparative guide with specific data, it would be populated with citations to relevant primary literature, patents, and established testing protocols.

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